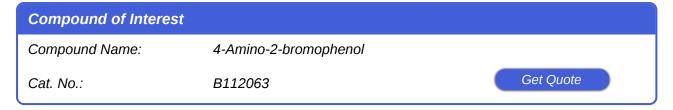


# An In-depth Technical Guide on the Solubility of 4-Amino-2-bromophenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **4-Amino-2-bromophenol**. It includes qualitative solubility information, a detailed experimental protocol for determining solubility, and visualized workflows for both the experimental procedure and a general synthesis pathway.

## Introduction to 4-Amino-2-bromophenol

**4-Amino-2-bromophenol** (CAS No: 16750-67-7) is an aromatic organic compound with the molecular formula C<sub>6</sub>H<sub>6</sub>BrNO.[1][2] It consists of a phenol ring substituted with an amino group and a bromine atom. This compound and its isomers serve as important intermediates in the synthesis of dyes and pharmaceuticals.[1][3] Understanding its solubility is crucial for its application in organic synthesis, process development, and formulation studies.

## Solubility Data for 4-Amino-2-bromophenol

Quantitative solubility data for **4-Amino-2-bromophenol** is not extensively documented in publicly available literature. However, qualitative descriptions of its solubility in various solvents have been reported. The data is summarized in the table below. For context, the solubility of the related compound, 2-Amino-4-bromophenol, is also included, as it may suggest similar solvent compatibility.

Table 1: Qualitative Solubility of 4-Amino-2-bromophenol and Related Compounds



Compound	Solvent	Solubility Description	Citation
4-Amino-2- bromophenol	Water	Soluble	[1]
Methanol	Very slightly soluble	[1][4]	
2-Amino-4- bromophenol	Water	Slight solubility	[3]
(isomer for comparison)	Ethanol	More soluble than in water	[3]
Acetone	More soluble than in water	[3]	

## **Experimental Protocol: Solubility Determination**

The most common and robust method for determining the thermodynamic solubility of a compound is the Shake-Flask Method.[5] This method measures the equilibrium solubility of a substance in a given solvent at a specific temperature.

#### 3.1. Principle

An excess amount of the solid compound is agitated in a solvent for a prolonged period until equilibrium is reached between the dissolved and undissolved solute. The saturated solution is then separated from the excess solid, and the concentration of the solute in the clear solution is measured using a suitable analytical technique. This concentration represents the equilibrium solubility.[5][6]

#### 3.2. Materials and Apparatus

- Test Substance: 4-Amino-2-bromophenol, crystalline powder.
- Solvents: Deionized water, Methanol, Ethanol, or other relevant organic solvents.
- Apparatus:



- Analytical balance
- Glass flasks or vials with screw caps
- Thermostatically controlled orbital shaker or water bath
- Centrifuge or filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis Spectrophotometer or HPLC system)

#### 3.3. Detailed Methodology

- Preliminary Test (Optional but Recommended):
  - To estimate the approximate solubility, add the test substance in increasing amounts to a fixed volume of the solvent at the test temperature.
  - Shake vigorously after each addition and visually inspect for undissolved particles. This
    helps in determining the appropriate amount of substance to use for the definitive test to
    ensure an excess is present.[6]
- Sample Preparation:
  - Weigh an amount of 4-Amino-2-bromophenol that is at least five times greater than its estimated solubility and add it to three separate flasks.[6]
  - Add a precise volume of the chosen solvent to each flask.
- Equilibration:
  - Seal the flasks tightly to prevent solvent evaporation.
  - Place the flasks in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).



Agitate the flasks at a constant speed for a sufficient duration to reach equilibrium. A
period of 24 to 48 hours is typical, but longer times may be necessary.[5] It is advisable to
take measurements at different time points (e.g., 24h, 48h, and 72h) to confirm that
equilibrium has been achieved.

#### Separation of Saturated Solution:

- After equilibration, remove the flasks from the shaker and allow them to stand at the test temperature to let the undissolved solid settle.
- Carefully separate the saturated supernatant from the excess solid. This can be achieved by:
  - Centrifugation: Centrifuge the samples at high speed to pellet the undissolved solid.
  - Filtration: Withdraw an aliquot of the supernatant using a syringe and filter it through a chemically inert filter (e.g., PTFE or PVDF) with a pore size of ≤ 0.45 μm. Discard the initial portion of the filtrate to avoid any adsorption effects from the filter membrane.

#### Quantification:

- Accurately dilute the clear, saturated filtrate with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Determine the concentration of 4-Amino-2-bromophenol using a pre-calibrated analytical method.
  - UV-Vis Spectroscopy: Measure the absorbance at the wavelength of maximum absorption (λmax) and calculate the concentration using a standard calibration curve.[7]
  - High-Performance Liquid Chromatography (HPLC): Inject the diluted sample into an HPLC system and determine the concentration based on the peak area relative to a calibration curve prepared with standards of known concentrations.[5]

#### Data Reporting:

Calculate the solubility from the mean of the triplicate measurements.



 Express the solubility in appropriate units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L).

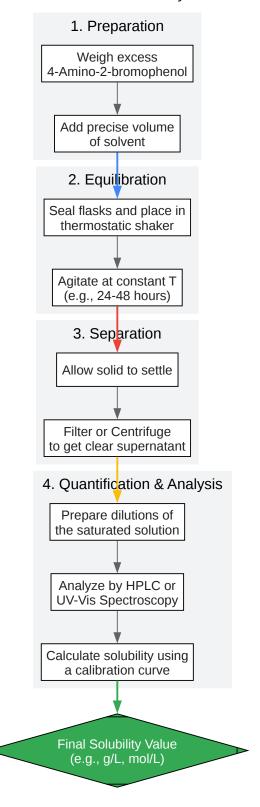
## **Mandatory Visualizations**

4.1. Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps of the Shake-Flask method for determining the solubility of **4-Amino-2-bromophenol**.



#### Workflow for Shake-Flask Solubility Determination



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Workflow for Shake-Flask Solubility Determination



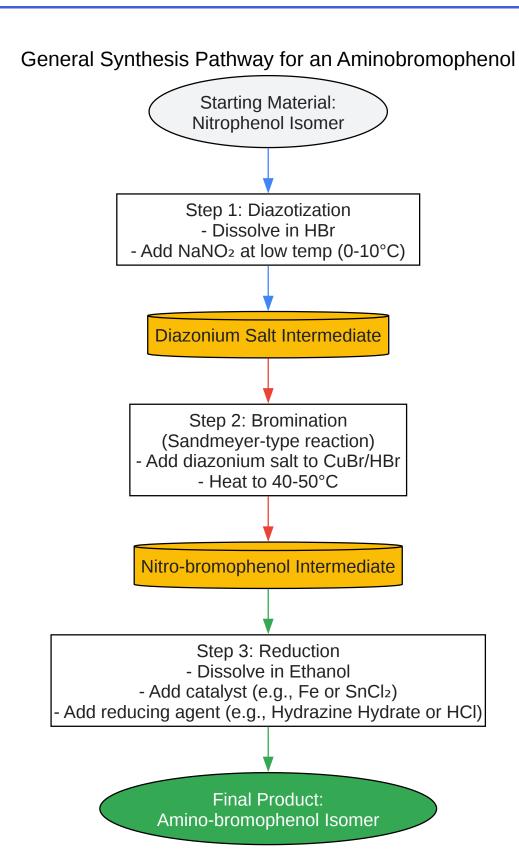




#### 4.2. General Synthesis Pathway for an Aminobromophenol

While a specific, detailed synthesis protocol for **4-Amino-2-bromophenol** was not found in the initial search, a general and plausible synthesis route can be illustrated based on common organic chemistry reactions for related isomers. The following diagram shows a logical workflow for producing an aminobromophenol from a nitrophenol precursor.[8]





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General Synthesis Pathway for an Aminobromophenol



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